

Independent Verification of Benzipram: A Scarcity of Published Data

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Compound of Interest

Compound Name: *Benzipram*
CAS No.: *35256-86-1*
Cat. No.: *B1287266*

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An independent review of available scientific literature reveals a significant lack of published results for a compound identified as **Benzipram**, with the chemical name N-benzyl-3,5-dimethyl-N-propan-2-ylbenzamide. This scarcity of data makes an independent verification of its performance and a comparison with other alternatives, as requested, currently unfeasible.

The primary characterization of **Benzipram** in the available literature is that of a herbicide.[1] Its biological activity is described as targeting photosynthetic processes in plants, leading to growth inhibition and death of weed species.[1] However, beyond this general description, detailed experimental data, comprehensive studies on its mode of action, and comparisons with other herbicides are not publicly available. One source even lists **Benzipram** among herbicides with an unknown mode of action, further highlighting the limited understanding of this compound within the scientific community.

A single, isolated source describes **Benzipram** as a tricyclic antidepressant.[2] However, this claim is not substantiated by any other findings, and the overwhelming majority of references point towards its classification as a herbicide. This discrepancy underscores the ambiguity surrounding **Benzipram's** potential applications.

For a compound to be independently verified and compared, a substantial body of peer-reviewed, published research is essential. This would typically include detailed experimental protocols, quantitative data from preclinical and clinical studies (if applicable), and a clear elucidation of its mechanism of action. For **Benzipram**, this body of evidence is absent from the public domain.

Conclusion for Researchers, Scientists, and Drug Development Professionals:

Due to the absence of published experimental data, a comparison guide for **Benzipram** cannot be compiled. The core requirement of independently verifying its published results cannot be met as no such results are readily available. The prevailing classification of **Benzipram** is as a herbicide, and there is no significant scientific literature to support its consideration as a therapeutic agent. Professionals in drug development should be aware of the current lack of data and the predominant classification of this compound in the agricultural sector.

Summary of Findings

Feature	Finding
Compound Name	Benzipram
Chemical Name	N-benzyl-3,5-dimethyl-N-propan-2-ylbenzamide[3]
Primary Classification	Herbicide[1]
Reported Biological Activity	Targets photosynthetic processes in plants.[1]
Published Experimental Data	None found.
Clinical Trial Data	None found.
Detailed Mechanism of Action	Largely unknown.

Visualizing the Information Gap

To illustrate the current state of knowledge, the following diagram depicts the logical relationship between the requested information and the available data for **Benzipram**.



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Caption: Logical flow showing the dependency on published data, which is currently unavailable for **Benzipram**.

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References

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- 2. CAS 35256-86-1: Benzipram | CymitQuimica [cymitquimica.com]
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